

Application Notes and Protocols for Accelerated Leaching Tests of Creosote-Treated Wood

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Compound of Interest

Compound Name: Creosote

Cat. No.: B1164894

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These application notes provide detailed protocols for conducting accelerated leaching tests on **creosote**-treated wood. The methodologies outlined are based on established standards and scientific literature to ensure robust and reproducible results for assessing the environmental impact of **creosote**-treated wood products.

Introduction

Creosote is a widely used wood preservative that protects timber from fungal decay and insect attack. However, its constituent polycyclic aromatic hydrocarbons (PAHs) can leach into the surrounding environment, posing potential risks. Accelerated leaching tests are laboratory methods designed to simulate and expedite the leaching process that occurs under natural weathering conditions. These tests are crucial for evaluating the long-term environmental performance of **creosote**-treated wood, predicting potential leachate concentrations, and ensuring regulatory compliance.

Factors influencing the leaching of **creosote** components include temperature, water flow rate, pH of the leaching medium, wood species, and the age of the treated wood.^[1] This document details two primary accelerated leaching test methodologies: the American Wood Protection Association (AWPA) Standard E11-16 immersion test and a dynamic tank leaching test that simulates flowing water conditions.

Experimental Protocols

AWPA E11-16: Standard Method for Accelerated Evaluation of Preservative Leaching (Modified for Creosote)

This method is a standardized laboratory procedure for accelerating the leaching of waterborne preservatives from wood. While originally designed for waterborne preservatives, its principles can be adapted for **creosote**-treated wood to provide a baseline assessment of leachability.

2.1.1. Materials and Apparatus

- **Test Specimens:** Small blocks of wood (e.g., 19 mm cubes or other specified dimensions) treated with **creosote** to a known retention level. The end-grain of the specimens should be sealed with a suitable waterproof coating to restrict leaching primarily to the cross-sectional surfaces.
- **Leaching Vessel:** A container of sufficient size to fully immerse the test specimens in the leaching solution. The material of the vessel should be inert to **creosote** components (e.g., glass or stainless steel).
- **Leaching Solution:** Deionized water is typically used as the leaching medium.
- **Agitation System:** A magnetic stirrer or orbital shaker to ensure gentle agitation of the leachate.
- **Analytical Instrumentation:** Gas chromatograph-mass spectrometer (GC-MS) or gas chromatograph with a flame ionization detector (GC-FID) for the quantification of PAHs in the leachate.

2.1.2. Procedure

- **Sample Preparation:** Prepare replicate **creosote**-treated wood blocks of the desired dimensions. Record the initial weight and dimensions of each block. Seal the end-grain surfaces of the blocks.

- **Initial Preservative Content:** Determine the initial concentration of key **creosote** components (e.g., specific PAHs) in a set of un-leached, matched wood specimens.
- **Leaching:** Place the test specimens in the leaching vessel and add a sufficient volume of deionized water to achieve a specified water-to-wood surface area ratio. A common ratio is 100 mL of water per 1000 mm² of wood surface area.
- **Agitation and Duration:** Gently agitate the leachate continuously for a total of 14 to 17 days.
- **Leachate Sampling:** At predetermined intervals (e.g., 6, 24, 48, 96, 168, and 336 hours), collect a representative aliquot of the leachate for analysis. After each sampling, replace the entire volume of the leachate with fresh deionized water.
- **PAH Analysis:** Analyze the collected leachate samples for the concentration of target PAHs using GC-MS or GC-FID.
- **Data Calculation:** Calculate the cumulative amount of each PAH leached over time and express it as a percentage of the initial amount in the wood or as a leaching rate (e.g., in µg/cm²/day).

Dynamic Tank Leaching Test

This method simulates the leaching of **creosote** from treated wood in flowing water, such as in a river or marine environment. It allows for the investigation of the effects of water flow rate and temperature on leaching.^[2]

2.2.1. Materials and Apparatus

- **Test Specimens:** Larger, commercially treated wood samples (e.g., 50 mm x 150 mm x 300 mm) with a known **creosote** retention. The end-grain should be sealed.
- **Leaching Tank:** A flow-through tank system constructed of an inert material (e.g., stainless steel) that allows for the complete immersion of the test specimens and controlled water flow across their surfaces.
- **Water Pump and Flow Control:** A pump to circulate the leaching water and a flow meter to maintain a constant, predetermined flow rate.

- Temperature Control System: A heating or cooling system to maintain the leaching water at a constant temperature.
- Leaching Solution: Deionized water or synthetic freshwater/seawater.
- Analytical Instrumentation: GC-MS or GC-FID for PAH analysis.

2.2.2. Procedure

- Sample Preparation: Prepare replicate **creosote**-treated wood specimens. Record their initial weight and dimensions and seal the end-grain.
- System Setup: Place a wood specimen in the leaching tank and fill the tank with the leaching solution.
- Leaching Conditions: Start the water pump and adjust the flow rate to the desired level (e.g., 0, 4, or 8 cm/s).^[2] Maintain the water temperature at the target level (e.g., 10°C, 20°C, or 30°C).
- Leachate Sampling: Collect leachate samples at specified time intervals (e.g., 0, 1, 2, 4, 8, 24, 48, and 72 hours).^[2] The entire volume of the leachate is typically replaced with fresh solution after each 72-hour period.^[2]
- PAH Analysis: Analyze the collected leachate samples for the concentration of target PAHs.
- Data Calculation: Calculate the leaching rate of each PAH at each sampling point, typically expressed in $\mu\text{g}/\text{cm}^2$ of the exposed wood surface area per day.

Data Presentation

Quantitative data from accelerated leaching tests should be summarized in tables to facilitate comparison and analysis.

Table 1: Leaching of Selected PAHs from **Creosote**-Treated Wood under Dynamic Flow Conditions.

PAH	Leaching Rate ($\mu\text{g}/\text{cm}^2/\text{day}$) at 12-13°C
Flow Rate: 0.47 cm/s	
Naphthalene	Decreased to below detection limit after 7 days
Acenaphthene	Decreased to below detection limit after 7 days
Fluorene	Decreased to below detection limit after 7 days
Phenanthrene	~0.2 - 0.5 (steady state after 7 days)
Anthracene	Decreased to below detection limit after 7 days
Fluoranthene	Decreased to below detection limit after 7 days
Pyrene	Decreased to below detection limit after 7 days

Data synthesized from a study by Kang et al. (2005) where Douglas-fir treated with **creosote** was immersed in flowing fresh water.

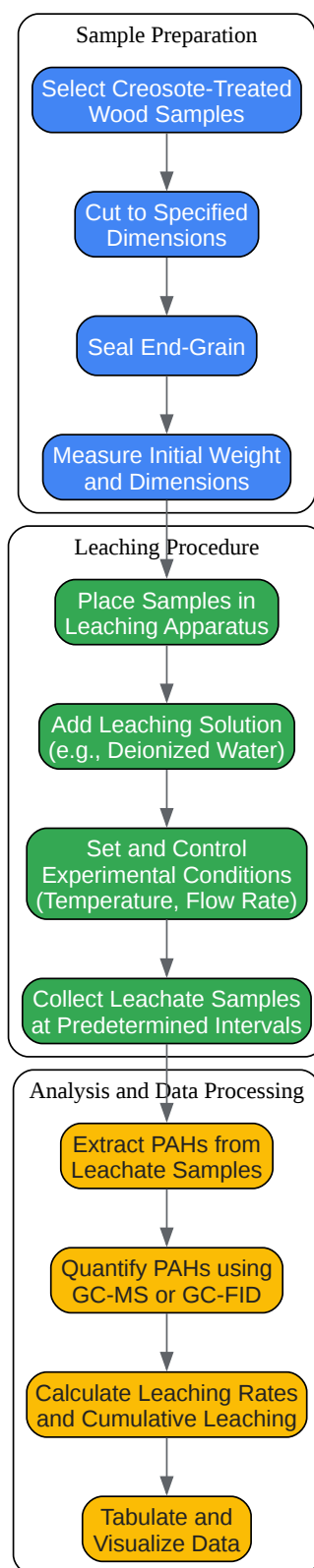
Table 2: Initial Leaching Rates of **Creosote** Components at Different Flow Rates and Temperatures.

Creosote Component	Initial Leaching Rate ($\mu\text{g}/\text{cm}^2/\text{day}$)
20°C, 4 cm/s	
Acenaphthene	120
Dibenzofuran	80
Fluorene	150
Phenanthrene	250
Fluoranthene	128
Total of 5 Components	728

Data from a study by Xiao et al. (2002) investigating the effects of water flow rate and temperature on leaching from **creosote**-treated Douglas-fir.

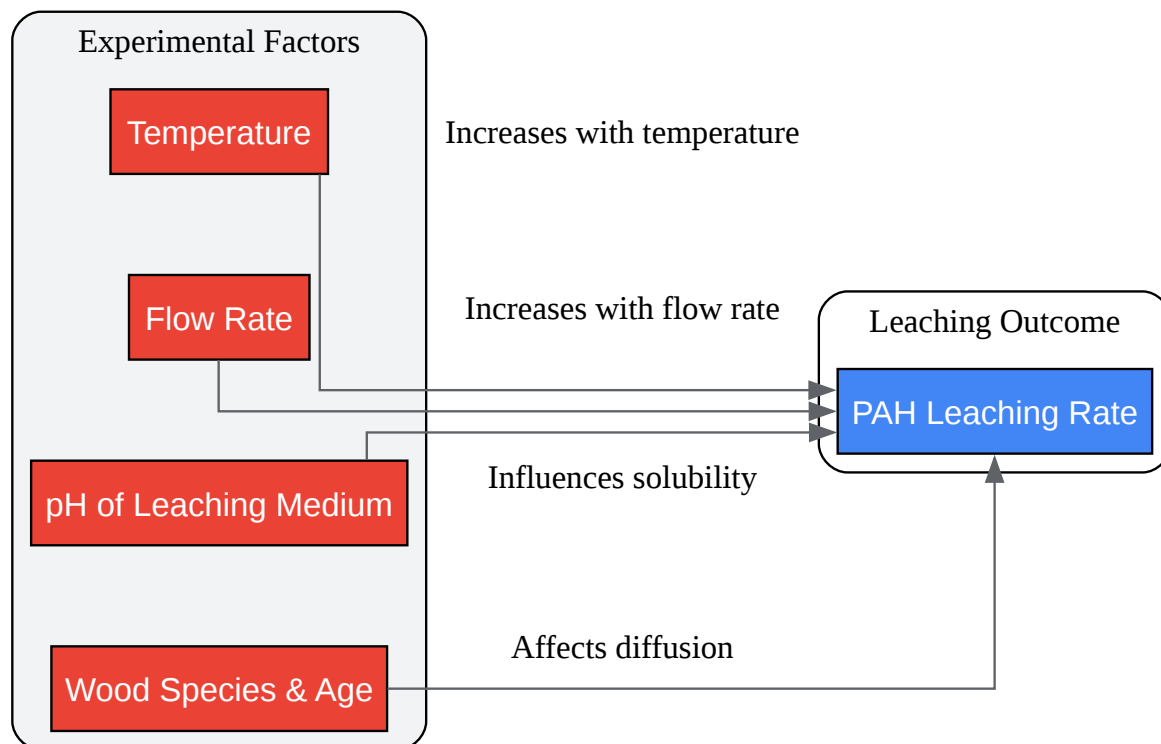
Visualizations

Diagrams created using Graphviz (DOT language) to illustrate experimental workflows and logical relationships.



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Caption: Experimental workflow for accelerated leaching tests of **creosote**-treated wood.



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Caption: Factors influencing the rate of PAH leaching from **creosote**-treated wood.

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References

- 1. POTENTIAL FOR HUMAN EXPOSURE - Toxicological Profile for Creosote - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. woodcenter.org [woodcenter.org]
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